

Application Notes and Protocols for Subcutaneous Administration of R-96544 in Mice

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Compound of Interest

Compound Name: R-96544

Cat. No.: B10768389

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Introduction

R-96544 is a potent and selective antagonist of the 5-hydroxytryptamine 2A (5-HT_{2A}) receptor. [1] As the active metabolite of the prodrug R-102444, it is a valuable tool for investigating the role of the 5-HT_{2A} receptor in various physiological and pathological processes.[1] These application notes provide detailed protocols for the subcutaneous administration of **R-96544** in mice, including formulation, dosing guidelines, and experimental procedures. The information is intended to aid researchers in designing and executing in vivo studies to evaluate the efficacy and mechanism of action of this compound.

Data Presentation

Table 1: Physicochemical and Pharmacological Properties of R-96544

Property	Value	Reference
Full Chemical Name	(2R,4R)-2-[2-[2-[2-(3-methoxy)phenyl]ethyl]phenoxy]ethyl-4-hydroxy-1-methylpyrrolidine hydrochloride	[1]
Molecular Weight	391.94 g/mol	[1]
Formula	C ₂₂ H ₂₉ NO ₃ ·HCl	[1]
Solubility	Soluble to 100 mM in water and DMSO	[1]
Purity	≥98%	[1]
Storage	Store at room temperature	[1]
Mechanism of Action	Selective 5-HT _{2A} receptor antagonist	[1]
K _i for 5-HT _{2A} Receptor	1.6 nM	[1]

Table 2: Dosing Guidelines for R-96544 in Mice (Subcutaneous Administration)

Application	Mouse Model	Dose Range	Dosing Frequency	Reference
Acute Pancreatitis	Choline-deficient, ethionine-supplemented diet	10 - 100 mg/kg	Twice daily (bid)	

Note: Pharmacokinetic parameters such as C_{max}, T_{max}, AUC, and half-life for the subcutaneous administration of **R-96544** in mice are not readily available in the public domain. Researchers are advised to conduct their own pharmacokinetic studies to determine these parameters for their specific experimental conditions.

Experimental Protocols

Formulation of R-96544 for Subcutaneous Injection

Objective: To prepare a sterile and biocompatible solution of **R-96544** suitable for subcutaneous administration in mice.

Materials:

- **R-96544** hydrochloride powder
- Sterile water for injection or sterile phosphate-buffered saline (PBS)
- Dimethyl sulfoxide (DMSO) (optional, for initial solubilization)
- Sterile 0.22 µm syringe filters
- Sterile vials
- Vortex mixer
- pH meter and sterile solutions for pH adjustment (e.g., 0.1 M HCl and 0.1 M NaOH)

Procedure:

- Calculate the required amount of **R-96544**: Based on the desired concentration and final volume, calculate the mass of **R-96544** hydrochloride needed.
- Solubilization:
 - Aqueous-based formulation (recommended): **R-96544** is soluble in water up to 100 mM.^[1] Directly dissolve the calculated amount of **R-96544** in sterile water for injection or sterile PBS. Vortex thoroughly until the compound is completely dissolved.
 - DMSO-based formulation (if necessary): For higher concentrations or if solubility issues arise, **R-96544** can be dissolved in a small amount of DMSO (up to 100 mM) first.^[1] Subsequently, dilute the DMSO stock with sterile water for injection or PBS to the final desired concentration. Ensure the final concentration of DMSO is as low as possible (ideally less than 10%) to minimize potential toxicity.

- pH Adjustment (Optional but Recommended): Check the pH of the final solution. If necessary, adjust the pH to a physiologically compatible range (typically pH 6.5-7.5) using sterile 0.1 M HCl or 0.1 M NaOH.
- Sterilization: Sterilize the final solution by passing it through a sterile 0.22 μm syringe filter into a sterile vial.
- Storage: Store the sterile formulation at 2-8°C for short-term use. For long-term storage, consult the manufacturer's recommendations and consider storing aliquots at -20°C or -80°C.

Protocol for Subcutaneous Administration in Mice

Objective: To administer the prepared **R-96544** solution to mice via the subcutaneous route.

Materials:

- Prepared sterile **R-96544** solution
- Sterile syringes (e.g., 1 mL)
- Sterile needles (e.g., 27-30 gauge)
- Mouse restraint device (optional)
- 70% ethanol
- Gauze pads

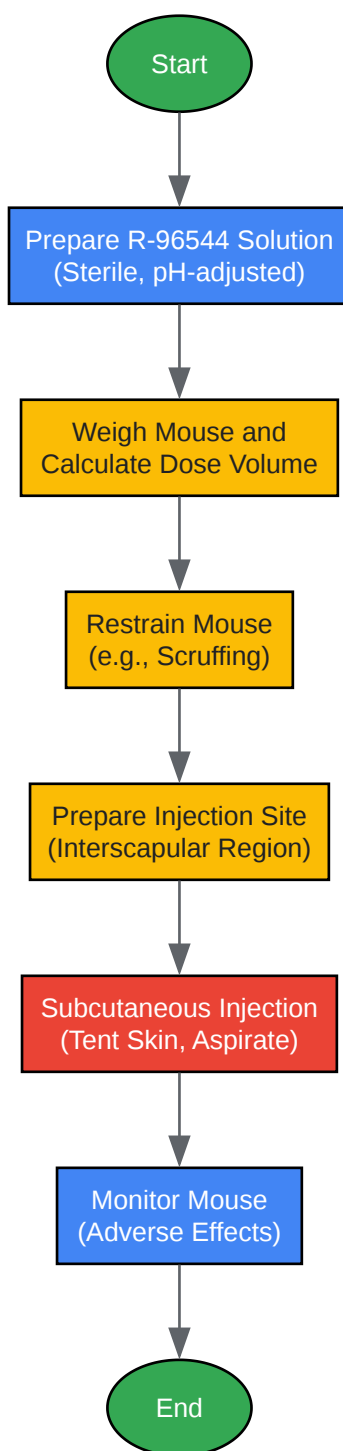
Procedure:

- Animal Preparation:
 - Weigh each mouse to accurately calculate the injection volume based on its body weight and the desired dose (mg/kg).
 - Properly restrain the mouse. This can be done manually by scruffing the loose skin over the neck and shoulders or by using a restraint device.

- Injection Site Preparation:
 - The preferred site for subcutaneous injection is the loose skin over the interscapular region (scruff of the neck).
 - Wipe the injection site with a gauze pad moistened with 70% ethanol and allow it to dry.
- Injection Technique:
 - Create a "tent" of skin at the injection site by gently lifting the skin with your thumb and forefinger.
 - Insert the needle, bevel up, at the base of the skin tent, parallel to the body.
 - Gently pull back on the syringe plunger to aspirate and check for blood. If blood appears in the syringe hub, withdraw the needle and re-insert it in a different location.
 - If no blood is aspirated, slowly and steadily inject the calculated volume of the **R-96544** solution.
 - Withdraw the needle and apply gentle pressure to the injection site with a dry gauze pad for a few seconds to prevent leakage.
- Post-injection Monitoring:
 - Return the mouse to its cage and monitor for any immediate adverse reactions, such as distress or leakage from the injection site.
 - Observe the animals regularly according to the experimental protocol for any signs of local irritation, inflammation, or other adverse effects.

Mandatory Visualizations

Caption: 5-HT_{2A} Receptor Signaling Pathway and Mechanism of **R-96544** Action.



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Caption: Experimental Workflow for Subcutaneous Administration of **R-96544** in Mice.

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References

- 1. R-96544 hydrochloride | 5-HT2A Receptors | Tocris Bioscience [tocris.com]
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